

On-resin N-methylation of leucine protocol

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Compound of Interest

Compound Name: *N*-Me-dl-leu-oh HCl

CAS No.: 2215857-49-9

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Application Note & Protocol

Topic: On-Resin N-Methylation of Leucine: A Comprehensive Guide to Synthesis and Characterization

Audience: Researchers, scientists, and drug development professionals.

Introduction: The Significance of N-Methylation in Peptide Drug Discovery

Backbone N-methylation of peptides, particularly at residues like leucine, is a powerful strategy in medicinal chemistry to enhance the therapeutic potential of peptide-based drugs. The substitution of an amide proton with a methyl group eliminates a hydrogen bond donor and introduces steric constraints that can profoundly influence a peptide's properties.^[1] This single modification can lead to significant improvements in its pharmacological profile by:

- **Increasing Proteolytic Stability:** The N-methylated amide bond is often resistant to cleavage by proteases, extending the peptide's half-life in vivo.^[1]

- **Enhancing Membrane Permeability:** By disrupting backbone hydrogen bonding networks, N-methylation can favor conformations that mask polar groups, improving passive diffusion across cell membranes and oral bioavailability.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Modulating Conformation:** The steric hindrance from the N-methyl group restricts the peptide's conformational flexibility, which can lock it into a bioactive conformation, thereby increasing affinity and specificity for its target.[\[1\]](#)

Given these advantages, robust and efficient methods for the site-selective N-methylation of peptides on a solid support are critical for drug discovery and development programs. This guide provides a detailed, field-proven protocol for the on-resin N-methylation of a leucine residue using the Fukuyama-Mitsunobu approach, which relies on a 2-nitrobenzenesulfonyl (o-NBS) protecting group.

Mechanistic Rationale: The o-NBS Sulfonamide Method

The most widely adopted strategy for on-resin N-methylation involves a three-step sequence that provides high yields and minimizes side reactions. This method utilizes the ortho-nitrobenzenesulfonyl (o-NBS) group, a protecting group pioneered by Fukuyama.[\[5\]](#)

The Core Principles:

- **Amine Protection & Activation:** After standard Fmoc-deprotection of the N-terminal leucine, the free amine is reacted with 2-nitrobenzenesulfonyl chloride (o-NBS-Cl). This forms a stable sulfonamide. The strong electron-withdrawing nature of the o-NBS group makes the sulfonamide proton highly acidic ($pK_a \approx 10-11$), facilitating its removal by a mild base.[\[5\]](#)[\[6\]](#)
- **N-Alkylation (Methylation):** The deprotonated sulfonamide acts as a potent nucleophile. In the Fukuyama-Mitsunobu reaction, this nucleophile is alkylated using an alcohol (methanol) under Mitsunobu conditions (DEAD/TPP or DIAD/ $P(n-Bu)_3$). A simpler, more direct alkylation can also be achieved using a methylating agent like methyl iodide or dimethyl sulfate with a suitable base.[\[7\]](#)
- **Deprotection:** The o-NBS group is selectively cleaved under mild conditions using a thiol-based nucleophile, typically 2-mercaptoethanol, in the presence of a base like DBU or DIEA.

[6][8] This step regenerates the free secondary (N-methyl) amine, ready for the next coupling cycle.

This approach is orthogonal to standard Fmoc/tBu solid-phase peptide synthesis (SPPS), meaning the protection and deprotection conditions for the o-NBS group do not interfere with other protecting groups on the peptide chain.[9]

Detailed Experimental Protocol: On-Resin N-Methylation of Leucine

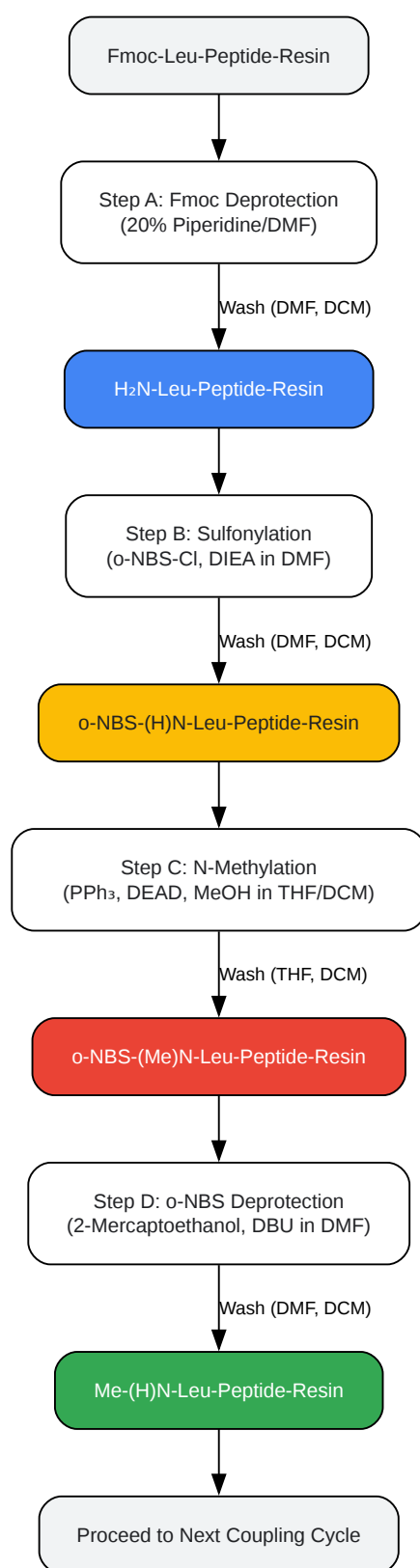
This protocol assumes the synthesis is proceeding on a standard solid-phase resin (e.g., Rink Amide) and that the peptide has been elongated to the point where a leucine residue is at the N-terminus.

Materials & Reagents

Reagent	Acronym/Formula	Purity/Grade	Supplier (Example)
Peptide-Resin (with N-terminal Leu)	H ₂ N-Leu-Peptide-Resin	Synthesis Grade	In-house
N,N-Dimethylformamide	DMF	Peptide Synthesis Grade	Sigma-Aldrich
Dichloromethane	DCM	ACS Grade	Fisher Scientific
2-Nitrobenzenesulfonyl chloride	o-NBS-Cl	≥98%	Sigma-Aldrich
Diisopropylethylamine	DIEA	Peptide Synthesis Grade	AAPPTec
1,8-Diazabicycloundec-7-ene	DBU	≥98%	Sigma-Aldrich
Triphenylphosphine	PPh ₃	≥99%	Sigma-Aldrich
Diethyl azodicarboxylate	DEAD (40% soln. in Toluene)	Synthesis Grade	Sigma-Aldrich
Methanol (Anhydrous)	MeOH	≥99.8%	Sigma-Aldrich
2-Mercaptoethanol	β-ME	≥99%	Sigma-Aldrich
Piperidine	C ₅ H ₁₁ N	Peptide Synthesis Grade	AAPPTec

Workflow Visualization

Below is a diagram illustrating the key stages of the on-resin N-methylation process.



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Caption: Workflow for On-Resin N-Methylation via the o-NBS Method.

Step-by-Step Protocol

A. Fmoc-Deprotection of N-terminal Leucine

- Swell the Fmoc-Leu-Peptide-Resin in DMF for 30 minutes.
- Drain the DMF and add a solution of 20% piperidine in DMF to the resin.
- Agitate at room temperature for 20 minutes.
- Drain the deprotection solution.
- Wash the resin thoroughly: 3x DMF, 3x DCM, 3x DMF.
- Self-Validation: Perform a Kaiser test. A positive result (deep blue beads) confirms the presence of a free primary amine.

B. Sulfonamide Formation (o-NBS Protection)

- To the resin with the free amine, add a solution of 2-nitrobenzenesulfonyl chloride (4 eq.) and DIEA (8 eq.) in DMF.
- Agitate at room temperature for 2 hours.
- Drain the reaction solution.
- Wash the resin thoroughly: 3x DMF, 3x DCM.
- Self-Validation: Perform a Kaiser test. A negative result (clear/yellow beads) indicates complete conversion to the sulfonamide.

Expert Insight: The use of excess reagents ensures the reaction goes to completion. DIEA acts as a non-nucleophilic base to neutralize the HCl generated during the reaction.

C. N-Methylation via Fukuyama-Mitsunobu Reaction

- Wash the resin with anhydrous THF (3x) to remove residual DMF.
- Swell the resin in a 1:1 mixture of anhydrous THF/DCM.

- In a separate flask, prepare the methylation solution: Dissolve triphenylphosphine (PPh_3 , 5 eq.) in the THF/DCM mixture.
- Add the PPh_3 solution to the resin and agitate for 5 minutes.
- Add anhydrous methanol (10 eq.) to the resin suspension.
- Slowly add diethyl azodicarboxylate (DEAD, 5 eq.) dropwise to the suspension at 0°C (ice bath).
- Allow the reaction to warm to room temperature and agitate for 2-4 hours.
- Drain the reaction solution and wash the resin: 3x THF, 3x DCM.

Rationale: The Mitsunobu reaction provides a mild and efficient way to form the C-N bond. DEAD activates the PPh_3 , which in turn activates the methanol for nucleophilic attack by the deprotonated sulfonamide. Anhydrous conditions are critical to prevent hydrolysis of the reagents.

D. Deprotection of the o-NBS Group

- Swell the N-methylated, o-NBS-protected resin in DMF.
- Prepare the deprotection solution: 2-Mercaptoethanol (20 eq.) and DBU (10 eq.) in DMF.
- Add the deprotection solution to the resin and agitate at room temperature for 30 minutes. The solution will often turn a deep red/orange color.
- Drain and repeat the deprotection step one more time to ensure complete removal.
- Wash the resin extensively: 5x DMF, 3x DCM, 3x DMF.
- Self-Validation: Perform a Chloranil test. A positive result confirms the presence of a secondary amine. The Kaiser test will be negative for the newly formed N-methyl amine.

Alternative Method: Reductive Amination

An alternative strategy for N-alkylation on-resin is reductive amination.^{[10][11][12]} This method involves reacting the N-terminal amine with an aldehyde (e.g., formaldehyde for methylation) to form a transient imine, which is then reduced in situ by a mild reducing agent like sodium cyanoborohydride (NaBH_3CN).

- Advantages: Can be a simpler procedure with fewer steps than the o-NBS method.
- Disadvantages: May be less efficient for sterically hindered amines and can lead to over-alkylation if not carefully controlled. The choice of reducing agent and pH is critical to avoid reducing the aldehyde directly or causing side reactions.^[10]

Characterization and Quality Control

Accurate characterization is essential to confirm the success of the N-methylation.

On-Resin Monitoring:

- Kaiser Test: Detects primary amines (positive before sulfonylation, negative after).^[13]
- Chloranil Test: Detects secondary amines (positive after o-NBS deprotection).^[13]

Post-Cleavage Analysis: After completing the synthesis, the peptide should be cleaved from the resin using a standard cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% H_2O).

- RP-HPLC: The crude peptide should be analyzed by Reverse-Phase High-Performance Liquid Chromatography. A successful N-methylation will result in a shift in the retention time compared to the non-methylated analogue. The appearance of multiple peaks for a single peptide entity can sometimes occur due to the presence of cis/trans isomers around the N-methylated amide bond.^[14]
- LC-MS: Liquid Chromatography-Mass Spectrometry is the definitive tool for confirmation.^[15] The observed mass of the purified peptide should correspond to the theoretical mass, accounting for the addition of a methyl group (+14.02 Da) relative to the parent peptide. MS/MS fragmentation can further confirm the location of the methylation.^{[16][17]}

Troubleshooting Common Issues

Issue	Possible Cause	Suggested Solution
Incomplete Sulfonylation	Insufficient reagents or reaction time; moisture interfering with o-NBS-Cl.	Use fresh, high-quality o-NBS-Cl. Ensure anhydrous conditions. Increase reaction time or perform a double coupling.
Incomplete Methylation	Inactive Mitsunobu reagents; insufficient reaction time.	Use fresh DEAD and PPh ₃ . Ensure anhydrous conditions. Extend reaction time to 6 hours.
Incomplete o-NBS Deprotection	Insufficient deprotection time or reagent concentration.	Perform the deprotection step twice for 30 minutes each. Ensure a sufficient excess of mercaptoethanol and DBU is used.
Difficult Coupling onto N-Me-Leu	Steric hindrance from the N-methyl group slows acylation.	Use a powerful coupling reagent like HATU or HBTU with an extended coupling time (2-4 hours). Microwave-assisted coupling can also be effective. [18] [19]

Conclusion

On-resin N-methylation of leucine via the o-NBS sulfonamide method is a reliable and highly effective strategy in solid-phase peptide synthesis. It provides a robust pathway to introduce this critical modification, enabling the exploration of N-methylated peptide analogues with potentially superior drug-like properties. By carefully following the detailed protocol and implementing the suggested validation and characterization steps, researchers can confidently synthesize and verify these valuable molecules for application in drug discovery and chemical biology.

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